

# An In-depth Technical Guide to 2-Fluoro-6-methoxy-N-methylaniline

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## Compound of Interest

Compound Name: 2-Fluoro-6-methoxy-N-methylaniline

CAS No.: 502435-19-0

Cat. No.: B1628763

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CAS Number: 502435-19-0

Disclaimer: Direct experimental data for **2-Fluoro-6-methoxy-N-methylaniline** (CAS 502435-19-0) is not readily available in public literature. This guide has been constructed by leveraging data from structurally analogous compounds to provide a comprehensive and predictive overview for research and development purposes. All properties and protocols should be considered theoretical and require experimental validation.

## Introduction: A Strategic Building Block in Medicinal Chemistry

**2-Fluoro-6-methoxy-N-methylaniline** is an aromatic amine characterized by a unique substitution pattern that makes it a molecule of significant interest in the field of drug discovery and organic synthesis. The strategic placement of a fluorine atom, a methoxy group, and an N-methyl group on the aniline scaffold imparts a distinct combination of steric and electronic properties. The fluorine atom can enhance metabolic stability and binding affinity, while the methoxy and N-methyl groups can modulate solubility and receptor interactions.<sup>[1][2]</sup> This

guide provides a detailed examination of its core properties, predicted reactivity, potential synthetic routes, and applications, with a focus on its utility as a building block for complex, biologically active molecules.[2]

## Physicochemical and Spectroscopic Profile

While experimental data for **2-Fluoro-6-methoxy-N-methylaniline** is scarce, its properties can be predicted based on its structure and comparison with related molecules such as 4-Fluoro-2-methoxy-N-methylaniline and 2-Fluoro-6-methoxyaniline.[2][3]

### Core Properties

Identifier	Value	Reference
IUPAC Name	2-Fluoro-6-methoxy-N-methylaniline	N/A
CAS Number	502435-19-0	N/A
Molecular Formula	C <sub>8</sub> H <sub>10</sub> FNO	[2]
Molecular Weight	155.17 g/mol	[2]
Predicted Density	~1.1-1.2 g/cm <sup>3</sup>	[3]
Predicted pKa	~3-4	[3]
Predicted Appearance	Colorless to light yellow liquid or semi-solid	[3]

### Predicted Spectroscopic Profile

The following spectroscopic data is predicted and should be confirmed experimentally.

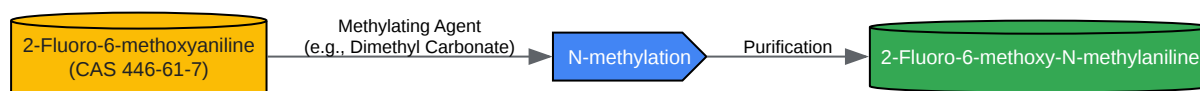
Technique	Predicted Key Signals
$^1\text{H}$ NMR	- Aromatic protons (~6.6-7.2 ppm) with complex splitting due to F-H coupling. - Singlet for the methoxy (O-CH <sub>3</sub> ) protons (~3.8-3.9 ppm). - Singlet or doublet for the N-methyl (N-CH <sub>3</sub> ) protons (~2.8-3.0 ppm). - Broad singlet for the N-H proton.
$^{13}\text{C}$ NMR	- Signals for 6 distinct aromatic carbons, with C-F and C-O carbons shifted downfield. - Signal for the O-CH <sub>3</sub> carbon (~55-57 ppm). - Signal for the N-CH <sub>3</sub> carbon (~30-33 ppm).
FT-IR (cm <sup>-1</sup> )	- N-H stretch (~3350-3450 cm <sup>-1</sup> ). - Aromatic and Aliphatic C-H stretches (~2850-3100 cm <sup>-1</sup> ). - C=C aromatic ring stretches (~1500-1600 cm <sup>-1</sup> ). - Asymmetric C-O-C stretch (~1220-1260 cm <sup>-1</sup> ). - C-F stretch (~1100-1200 cm <sup>-1</sup> ).
Mass Spec.	Expected [M] <sup>+</sup> peak at m/z = 155.07.

## Synthesis and Reactivity

A detailed experimental protocol for the synthesis of **2-Fluoro-6-methoxy-N-methylaniline** is not explicitly available. However, a logical synthetic pathway can be proposed based on standard organic chemistry transformations and literature precedents for similar anilines.

## Proposed Synthetic Workflow

The most plausible synthetic route involves the N-methylation of the precursor, 2-fluoro-6-methoxyaniline (CAS 446-61-7).



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Caption: Proposed synthesis of **2-Fluoro-6-methoxy-N-methylaniline**.

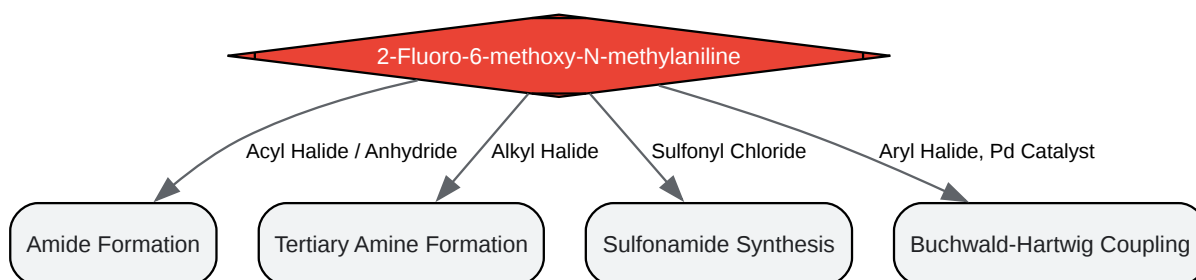
## Experimental Protocol: N-methylation via Dimethyl Carbonate (Predictive)

This protocol is adapted from a general method for the N-methylation of anilines and requires optimization.[4]

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 2-fluoro-6-methoxyaniline (1 equivalent).
- **Reagent Addition:** Add dimethyl carbonate (excess, e.g., 10 equivalents) and a suitable catalyst, such as a basic molecular sieve (e.g., NaY, ~10% w/w).[4]
- **Reaction Conditions:** Heat the mixture to reflux with vigorous stirring. The reaction progress can be monitored by Gas Chromatography (GC) or Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature and filter to remove the catalyst.
- **Purification:** Remove the excess dimethyl carbonate and solvent under reduced pressure. The crude product can be purified by fractional distillation under vacuum or by silica gel column chromatography to yield pure **2-Fluoro-6-methoxy-N-methylaniline**.

## Reactivity Profile

As a nucleophilic aromatic amine, **2-Fluoro-6-methoxy-N-methylaniline** is expected to undergo a variety of chemical transformations, making it a versatile intermediate for further synthetic elaboration.



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Caption: Key reactivity pathways for **2-Fluoro-6-methoxy-N-methylaniline**.

## Applications in Research and Drug Development

The true value of **2-Fluoro-6-methoxy-N-methylaniline** lies in its potential as a scaffold for constructing more complex and biologically active molecules.

- **Scaffold for Bioactive Molecules:** Substituted anilines are core components in a wide range of pharmaceuticals. The specific substitution pattern of this compound makes it a candidate for developing novel therapeutic agents.[1][2]
- **Protein Degradation Building Block:** Analogous compounds are utilized as building blocks for Proteolysis-Targeting Chimeras (PROTACs), suggesting this molecule could be incorporated into structures that bind to E3 ubiquitin ligases or as part of a linker.[2]
- **Bioisostere and Pharmacophore:** The fluoro and methoxy groups can serve as bioisosteres for other functional groups, influencing a molecule's absorption, distribution, metabolism, and excretion (ADME) properties, such as metabolic stability and cell permeability.[2]

## Safety and Handling

A specific Safety Data Sheet (SDS) for **2-Fluoro-6-methoxy-N-methylaniline** is not available. The following information is based on the hazard profiles of structurally similar anilines.[5][6][7][8]

## Hazard Identification

- **Acute Toxicity:** Likely harmful if swallowed, in contact with skin, or if inhaled.
- **Skin Corrosion/Irritation:** Expected to cause skin irritation.
- **Eye Damage/Irritation:** May cause serious eye irritation or damage.
- **Respiratory Sensitization:** May cause respiratory irritation.

## Recommended Handling Procedures

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles and a face shield.
  - Skin Protection: Wear chemically resistant gloves (e.g., nitrile) and a lab coat.
  - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.[5]

## First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.
- Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

## Conclusion

**2-Fluoro-6-methoxy-N-methylaniline** represents a promising, albeit under-documented, chemical intermediate with significant potential in medicinal chemistry and materials science. Its unique electronic and structural features make it a valuable building block for the synthesis of novel compounds. While this guide provides a predictive overview based on analogous structures, experimental validation of its properties, synthesis, and reactivity is essential for its successful application in research and development.

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